

Proper Disposal Procedures: N-Cyclohexylquinazolin-4-amine

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Compound of Interest

Compound Name: *N-cyclohexylquinazolin-4-amine*

CAS No.: 81080-06-0

Cat. No.: B3063825

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Chemical Identification & Physical Properties

Before disposal, verify the identity of the substance to ensure proper waste stream segregation. This compound is a lipophilic, nitrogenous heterocycle.

Property	Description	Relevance to Disposal
Chemical Name	N-cyclohexylquinazolin-4-amine	Labeling requirement
Structure	Quinazoline ring fused with a cyclohexylamino group	Nitrogen-rich; requires incineration
Physical State	White to off-white solid	Segregate as solid hazardous waste
Melting Point	138–140 °C	Stable solid at room temperature
Solubility	Low water solubility; Soluble in DMSO, DCM, MeOH	Do not flush down drains
Acidity/Basicity	Weakly basic (Amine functionality)	Incompatible with strong acids/oxidizers

*Critical Warning: **N-cyclohexylquinazolin-4-amine** is not a P-listed or U-listed waste under standard EPA RCRA regulations (40 CFR § 261.33). However, due to its biological activity (kinase inhibition potential) and chemical structure, it must be managed as Non-Regulated Hazardous Waste (unless characteristically toxic via TCLP) and directed for high-temperature incineration.*

Hazard Identification & Safety (PPE)

Treat this compound as a toxic irritant. Quinazoline derivatives often exhibit skin sensitization and acute toxicity upon inhalation or ingestion.

Personal Protective Equipment (PPE) Matrix

Zone	Equipment	Specification
Respiratory	N95 or P100 Respirator	Required if handling dry powder outside a fume hood.
Dermal	Nitrile Gloves (Double-gloved)	Minimum 0.11 mm thickness. Change immediately upon splash.
Ocular	Chemical Safety Goggles	Side shields are insufficient for powder handling.
Body	Lab Coat + Tyvek Sleeves	Prevent accumulation on clothing fibers.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Use this for expired stocks, degraded samples, or excess dry powder.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a glass amber jar with a Teflon-lined cap.
- Transfer: Transfer the solid carefully inside a chemical fume hood to avoid aerosolization.
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: **N-cyclohexylquinazolin-4-amine**^[1]^[2]
 - Hazard Checkbox: Toxic, Irritant.
 - State: Solid.^[3]
- Secondary Containment: Place the sealed jar into a clear plastic zip-lock bag before placing it in the satellite accumulation area (SAA).

Protocol B: Liquid Waste (Mother Liquors/Solutions)

Use this for reaction mixtures (e.g., DMSO, Dichloromethane, Methanol).

- Segregation: Determine the solvent base.
 - Halogenated: If dissolved in Dichloromethane (DCM) or Chloroform.
 - Non-Halogenated: If dissolved in Methanol, Ethanol, DMSO, or DMF.
- Precipitation (Optional): If the concentration is high, you may precipitate the solid by adding water (if using water-miscible solvents), filter it, and dispose of the solid via Protocol A to reduce the volume of high-hazard liquid waste.
- Bulking: Pour the solution into the appropriate carboy (Halogenated vs. Non-Halogenated).
- Rinsing: Triple rinse the original vessel with the compatible solvent and add rinsate to the waste carboy.

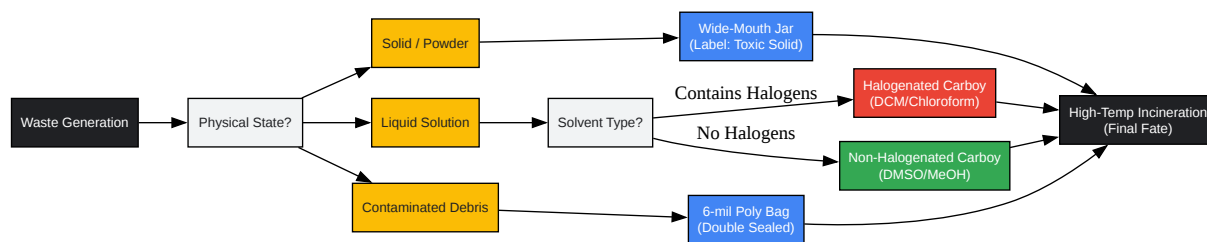
Protocol C: Contaminated Debris

Use this for gloves, weigh boats, and paper towels.

- Bagging: Collect all solid debris in a clear, 6-mil polyethylene hazardous waste bag.
- Sealing: Goose-neck seal the bag (twist and tape).
- Labeling: Label as "Debris contaminated with **N-cyclohexylquinazolin-4-amine**."

Waste Segregation Decision Tree

The following logic flow ensures the compound enters the correct destruction stream (Incineration) rather than landfill or wastewater treatment.



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Figure 1: Waste segregation logic ensuring all streams ultimately reach high-temperature incineration to mineralize the nitrogenous heterocycle.

Emergency Spill Response

In the event of a spill outside of containment:

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.
- PPE Up: Don nitrile gloves, lab coat, and N95 respirator.
- Contain (Solid): Gently cover the powder with a damp paper towel to prevent dust generation. Scoop up the material and place it in a waste jar.
- Contain (Liquid): Use vermiculite or spill pads. Do not use bleach (potential reaction with amines).
- Decontaminate: Clean the surface with a mild detergent solution (soap and water). Verify no residue remains.

Scientific Rationale for Incineration

Disposal via sewer (drain) is strictly prohibited.

- Environmental Persistence: Quinazoline rings are chemically stable and resistant to standard biological wastewater treatment.
- Nitrogen Mineralization: High-temperature incineration (>1000°C) is required to break the C-N bonds effectively, converting the nitrogen content into N₂ (with scrubbers managing any NO_x formation), preventing the release of bioactive amines into the watershed.

References

- Chemical Identification & Properties: Wang, K., et al.[3][4][5] "One-Pot Synthesis of 4-Aminoquinazolines by Hexamethyldisilazane-Mediated Reaction." ResearchGate. (Identifies Compound 3m as **N-cyclohexylquinazolin-4-amine**, mp 138–140 °C).
- General Quinazoline Safety Data: Fisher Scientific. "Safety Data Sheet: Quinazoline Derivatives." (Provides general hazards for amino-quinazolines: Skin Corr. 1B, Eye Dam. 1).
- EPA Hazardous Waste Identification: US Environmental Protection Agency. "Defining Hazardous Waste: Listed and Characteristic Wastes." (Guidance on RCRA determinations).

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